

Application Notes and Protocols for Pirimiphos-Ethyl Bioassays

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Compound of Interest

Compound Name: Pirimiphos-Ethyl

Cat. No.: B1678451

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Introduction

Pirimiphos-ethyl is an organophosphate insecticide and acaricide that functions as a broad-spectrum cholinesterase inhibitor.[1][2] It exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE), which is crucial for the proper functioning of the nervous system in both insects and mammals.[3][4] This document provides detailed application notes and protocols for conducting bioassays to determine the biological activity and toxicity of **Pirimiphos-ethyl**. The primary focus is on the inhibition of acetylcholinesterase, a key mechanism of its action.[5]

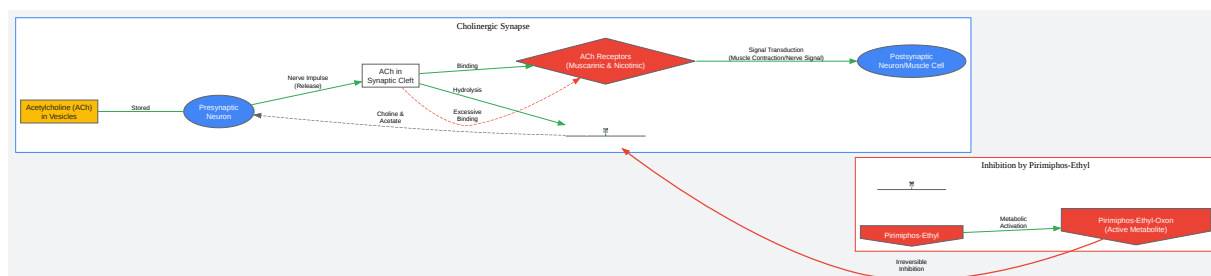
Mechanism of Action: Acetylcholinesterase Inhibition

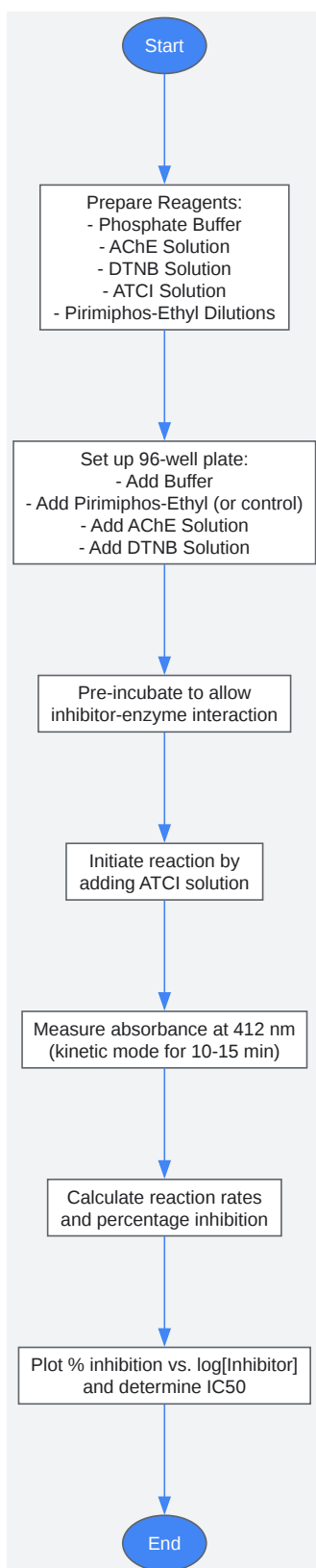
Organophosphates like **Pirimiphos-ethyl** act by phosphorylating the serine hydroxyl group at the active site of the acetylcholinesterase (AChE) enzyme.[6] This phosphorylation is essentially irreversible, leading to the inactivation of the enzyme.[3]

Normally, AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process that terminates the nerve signal at cholinergic synapses.[3][4] When AChE is inhibited, acetylcholine accumulates in the synaptic cleft, leading to continuous stimulation of muscarinic and nicotinic receptors.[3][6] This overstimulation results

in a state of cholinergic crisis, characterized by a range of symptoms from muscle twitching and paralysis to seizures and, at high doses, death due to respiratory failure.[6]

Signaling Pathway of Acetylcholinesterase Inhibition by Pirimiphos-Ethyl





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